

Ecotoxicity of Carbophenothion in Aquatic Organisms: A Technical Guide

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Compound of Interest

Compound Name: Carbophenothion

Cat. No.: B1668428

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An in-depth analysis of the acute and chronic toxicity, mechanism of action, and environmental fate of the organophosphate pesticide **carbophenothion** in aquatic ecosystems.

Executive Summary

Carbophenothion, an organophosphate insecticide and acaricide, poses a significant ecotoxicological risk to aquatic organisms. Characterized as highly toxic, its primary mode of action is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system, leading to neurotoxicity. This guide provides a comprehensive overview of the ecotoxicity of **carbophenothion**, summarizing key quantitative toxicity data, detailing experimental methodologies, and illustrating the biochemical pathways affected. The information presented is intended for researchers, scientists, and environmental risk assessors engaged in the study and management of pesticide impacts on aquatic environments.

Acute Ecotoxicity

Carbophenothion exhibits high acute toxicity to a wide range of aquatic organisms, with effects observed at low microgram per liter ($\mu\text{g/L}$) concentrations. The following tables summarize the median lethal concentration (LC50) and median effective concentration (EC50) values for various fish and invertebrate species.

Acute Toxicity to Fish

Carbophenothion is classified as very highly toxic to both cold and warm water fish species.^[1] The 96-hour LC50 values are consistently in the low µg/L range, indicating a high potential for mortality upon short-term exposure.

| Species | Common Name | Exposure Duration (hours) | LC50 (µg/L) | Test Type | Reference |
|-----------------------|----------------------|---------------------------|-------------|--------------|----------------|
| Oncorhynchus mykiss | Rainbow Trout | 96 | 56 | Static | ^[1] |
| Lepomis macrochirus | Bluegill Sunfish | 96 | 13 | Static | ^[1] |
| Cyprinodon variegatus | Sheepshead Minnow | 96 | 17 | Flow-through | ^[1] |
| Menidia menidia | Atlantic Silverside | 96 | - | Flow-through | ^[2] |
| Menidia peninsulae | Tidewater Silverside | 96 | - | Flow-through | ^[2] |
| Menidia beryllina | Inland Silverside | 96 | - | Flow-through | ^[2] |
| Leuresthes tenuis | California Grunion | 96 | - | Flow-through | ^[2] |
| Opsanus beta | Gulf Toadfish | 96 | - | Flow-through | ^[2] |

Note: Specific LC50 values for all atherinid species and Gulf Toadfish were not explicitly provided in the initial search results but were part of a comparative toxicity study.

Acute Toxicity to Aquatic Invertebrates

Aquatic invertebrates, particularly crustaceans, are also highly sensitive to **carbophenothion**. The 48-hour EC50 values for immobilization are in the sub-microgram per liter to low microgram per liter range.

| Species | Common Name | Exposure Duration (hours) | EC50/LC50 (µg/L) | Endpoint | Test Type | Reference |
|------------------|--------------|---------------------------|------------------|-----------------------|-----------|-----------|
| Palaemonetes sp. | Grass Shrimp | 96 | 1.2 | LC50 | Static | [1] |
| Penaeus duorarum | Pink Shrimp | 96 | 0.47 | LC50 | Static | [1] |
| Daphnia magna | Water Flea | 48 | - | EC50 (Immobilization) | Static | [3][4][5] |

Note: A specific EC50 value for *Daphnia magna* was not found in the provided search results, but it is a standard test organism for aquatic invertebrate toxicity.

Chronic Ecotoxicity

Chronic exposure to sublethal concentrations of **carbophenothion** can lead to adverse effects on the growth, reproduction, and survival of aquatic organisms.

| Species | Common Name | Test Duration | Endpoint | NOEC (µg/L) | LOEC (µg/L) | Reference |
|-----------------------|-------------------|---------------|---|-------------|-------------|-----------|
| Pimephales promelas | Fathead Minnow | 7 days | Survival and Growth | - | - | [6] |
| Cyprinodon variegatus | Sheepshead Minnow | - | Embryo-Larval Survival and Teratogenicity | - | - | [7] |

Note: Specific NOEC and LOEC values for chronic studies were not detailed in the initial search results but are key endpoints in standard chronic toxicity tests.

Bioconcentration

Carbophenothion has the potential to accumulate in the tissues of aquatic organisms. The bioconcentration factor (BCF) is a measure of this potential.

| Species | Common Name | BCF Value | Method | Reference |
|---------------------|------------------|-----------|--------|-----------|
| Lepomis macrochirus | Bluegill Sunfish | - | - | [8][9] |

Note: While studies on the BCF of **carbophenothion** in species like the bluegill sunfish have been conducted, the specific BCF value was not available in the provided search results.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of **carbophenothion** toxicity is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the breakdown of the neurotransmitter acetylcholine (ACh) at nerve synapses. Inhibition of AChE leads to an accumulation of ACh, causing continuous nerve stimulation, which results in neurotoxicity and can ultimately be lethal.[10][11]

Signaling Pathway of Acetylcholinesterase Inhibition

Caption: Mechanism of **carbophenothion**-induced neurotoxicity through the inhibition of acetylcholinesterase.

Experimental Protocols

The ecotoxicity data presented in this guide are derived from standardized laboratory tests. The following sections outline the general methodologies for acute and chronic aquatic toxicity testing.

Acute Toxicity Testing

Acute toxicity tests are typically conducted over a 48-hour period for invertebrates and a 96-hour period for fish.[\[3\]](#)[\[8\]](#)

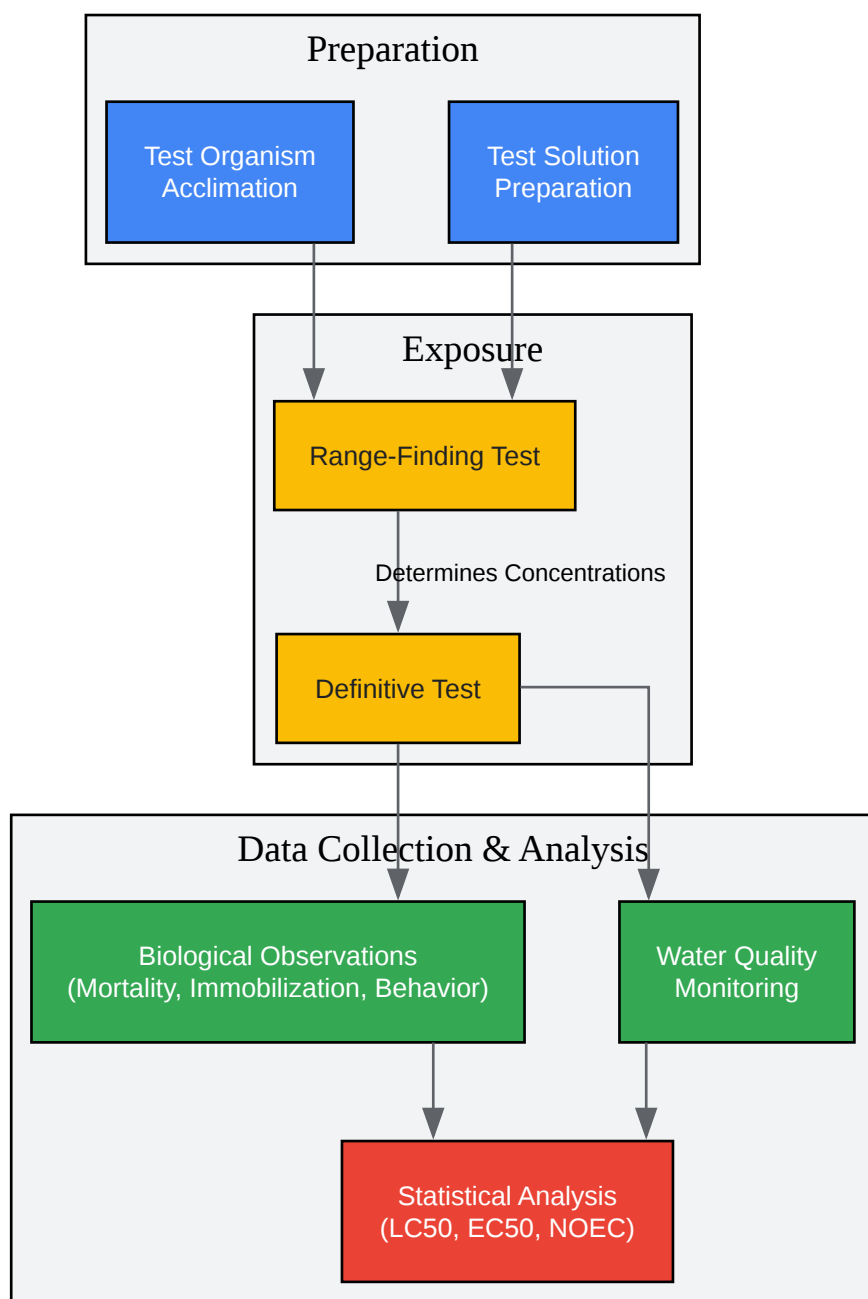
- **Test Organisms:** Commonly used species include *Daphnia magna* (water flea) for invertebrates and *Oncorhynchus mykiss* (rainbow trout) or *Lepomis macrochirus* (bluegill sunfish) for fish.[\[1\]](#)[\[3\]](#) Organisms are typically young and of a uniform size and age.
- **Test Systems:** Tests can be static, static-renewal, or flow-through.
 - **Static Test:** Test solutions are not renewed during the test.[\[5\]](#)
 - **Static-Renewal Test:** Test solutions are renewed periodically (e.g., every 24 hours).[\[12\]](#)
 - **Flow-Through Test:** Fresh test solution is continuously delivered to the test chambers.[\[2\]](#)
- **Test Conditions:** Key water quality parameters such as temperature, pH, dissolved oxygen, and hardness are maintained within a narrow range appropriate for the test species.[\[13\]](#)[\[14\]](#)
- **Endpoints:** The primary endpoint for fish is mortality (LC50), while for daphnids, it is typically immobilization (EC50).[\[6\]](#)[\[8\]](#)

Chronic Toxicity Testing

Chronic toxicity tests are conducted over a longer period, often encompassing a significant portion of the organism's life cycle, to assess sublethal effects.

- **Test Organisms:** Early life stages of fish, such as embryos and larvae of the fathead minnow (*Pimephales promelas*), are frequently used.[\[2\]](#)[\[6\]](#)[\[15\]](#)
- **Test Duration:** Tests can range from 7 days for larval survival and growth tests to longer periods for early life-stage and full life-cycle tests.[\[6\]](#)
- **Endpoints:** Chronic endpoints include survival, growth (length and weight), and reproduction (e.g., number of offspring).[\[15\]](#) The No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) are determined.

Experimental Workflow for Aquatic Toxicity Testing



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